Introduction: The Strategic Importance of Spirocyclic Carboxylic Acids

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Compound of Interest

Compound Name:	*Methyl 1-azaspiro[5.5]undecane-3-carboxylate*
CAS No.:	*2375274-64-7*
Cat. No.:	*B2520654*

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The 1-azaspiro[5.5]undecane scaffold is a privileged structural motif found in a variety of biologically active natural products and pharmaceutical agents, including the histrionicotoxin family of alkaloids.[1][2] The carboxylic acid derivative, 1-azaspiro[5.5]undecane-3-carboxylic acid, serves as a crucial building block in medicinal chemistry for generating analogues with modified pharmacokinetic and pharmacodynamic profiles. Its synthesis is typically achieved through the hydrolysis of its corresponding methyl ester, **methyl 1-azaspiro[5.5]undecane-3-carboxylate**.

The conversion of an ester to a carboxylic acid is a fundamental transformation in organic synthesis. However, the selection of an appropriate hydrolysis method is critical and depends on factors such as the substrate's steric hindrance, the presence of other sensitive functional groups, and desired reaction conditions (e.g., mildness, scalability). This guide provides a detailed examination of the primary methods for hydrolyzing **methyl 1-azaspiro[5.5]undecane-3-carboxylate**: base-catalyzed saponification, acid-catalyzed hydrolysis, and enzyme-mediated hydrolysis.

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This document is intended for researchers, scientists, and drug development professionals. It moves beyond simple step-by-step instructions to explain the underlying chemical principles, the rationale for procedural choices, and the validation checkpoints necessary to ensure trustworthy and reproducible results.

Chapter 1: Theoretical Foundations of Ester Hydrolysis

Ester hydrolysis is the cleavage of an ester bond to yield a carboxylic acid and an alcohol.[3] This process can be catalyzed by acid or base, or mediated by enzymes. The choice of method profoundly impacts reaction efficiency, selectivity, and compatibility with other functional groups.

Base-Catalyzed Hydrolysis (Saponification)

Base-catalyzed ester hydrolysis, commonly known as saponification, is the most frequently employed method for this transformation.[4][5] It is generally an irreversible process, which drives the reaction to completion.[6][7]

Mechanism (BAC2): The reaction proceeds via a bimolecular nucleophilic acyl substitution (BAC2) mechanism.[8] A hydroxide ion (a strong nucleophile) attacks the electrophilic carbonyl carbon of the ester, forming a tetrahedral intermediate.[3] This intermediate then collapses, expelling the alkoxide (in this case, methoxide) as the leaving group. In the final, irreversible step, the strongly basic alkoxide deprotonates the newly formed carboxylic acid to generate a carboxylate salt and methanol.[9][10] An acidic workup is required to protonate the carboxylate and isolate the desired carboxylic acid.[3]

Why it's often preferred: The deprotonation of the carboxylic acid product renders the overall process essentially irreversible, ensuring high conversion rates.[4][6]

Caption: AAC2 mechanism for acid-catalyzed ester hydrolysis.

Enzymatic Hydrolysis

Enzymatic hydrolysis, typically employing lipases or esterases, offers a green and highly selective alternative. [11]These biocatalysts operate under mild pH and temperature conditions, making them ideal for substrates with sensitive functional groups. [12][13] Mechanism: Lipases and esterases are serine hydrolases. Their catalytic activity relies on a catalytic triad

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(commonly Ser-His-Asp) in the active site. [12]The serine hydroxyl group acts as a nucleophile, attacking the ester's carbonyl carbon to form a tetrahedral intermediate, which then collapses to form an acyl-enzyme intermediate and release the alcohol. This intermediate is subsequently hydrolyzed by water to release the carboxylic acid and regenerate the enzyme.

Trustworthiness of the method: The high selectivity (chemo-, regio-, and enantio-) of enzymes minimizes side reactions and often simplifies product purification. [14]However, optimization of reaction conditions (pH, temperature, solvent, and enzyme choice) is crucial for success. [11][15]

Chapter 2: Comparative Analysis of Hydrolysis Methods

The selection of a hydrolysis method for **methyl 1-azaspiro[5.5]undecane-3-carboxylate** should be guided by a clear understanding of the advantages and disadvantages of each approach. The spirocyclic nature of the substrate may introduce steric hindrance around the C3-position, potentially slowing the rate of hydrolysis, a factor that must be considered. [4][16]

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Parameter	Base-Catalyzed (Saponification)	Acid-Catalyzed Hydrolysis	Enzymatic Hydrolysis
Driving Force	**Irreversible (deprotonation of acid) [6][7]**	**Reversible (equilibrium) [5]**	**High substrate affinity and catalysis**
Reaction Conditions	Room temp. to reflux; strong base (e.g., NaOH, LiOH) [17]	Reflux; strong acid (e.g., HCl, H_2SO_4) and excess H_2O [18]	Mild (near-neutral pH, room temp. to ~40°C) [12]
Selectivity	Low; will hydrolyze most esters and other base-labile groups	Low; will cleave other acid-labile groups	High (chemo-, regio-, enantioselective) [14]
Steric Hindrance	Can be slow for hindered esters; may require harsh conditions [3][8]	Can be slow for hindered esters [16]	Substrate-dependent; enzyme's active site must accommodate the molecule
Workup	Acidification required to isolate carboxylic acid [3]	Neutralization and extraction	Denaturation of enzyme, extraction
Key Advantage	High yield due to irreversibility	Simple reagents	High selectivity and mild conditions
Key Disadvantage	Potential for side reactions (e.g., elimination, racemization)	Reversibility and harsh conditions	Higher cost of enzyme, requires optimization

Chapter 3: Experimental Protocols

The following protocols are designed as self-validating systems. Each includes checkpoints for monitoring reaction progress and criteria for completion, ensuring reliable outcomes.

General Experimental Workflow

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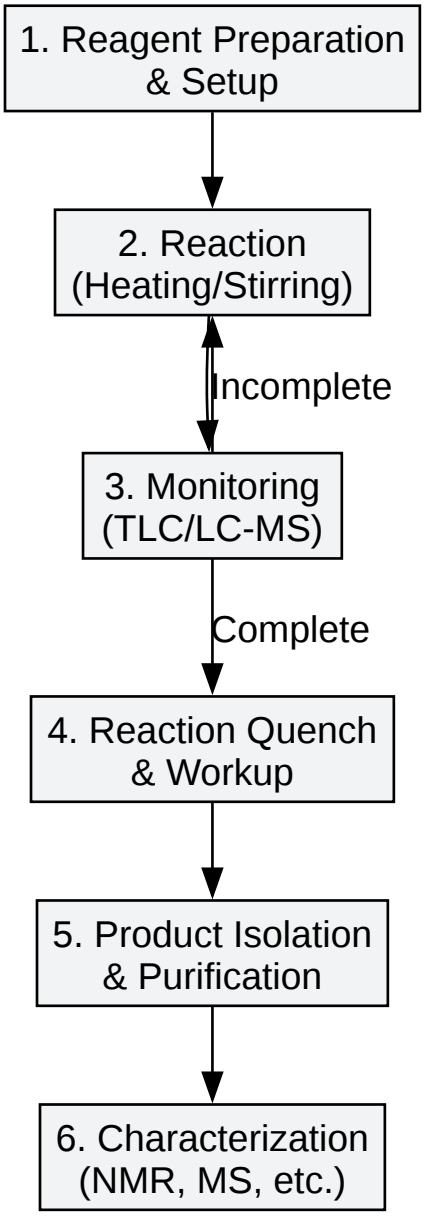

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Caption: General workflow for ester hydrolysis experiments.

Protocol 3.1: Base-Catalyzed Hydrolysis (Saponification)

This protocol uses lithium hydroxide (LiOH) in a tetrahydrofuran (THF)/water solvent system, a common and effective method for saponification. [17] Materials:

- **Methyl 1-azaspiro[5.5]undecane-3-carboxylate**

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- Lithium hydroxide monohydrate ($LiOH \cdot H_2O$)
- Tetrahydrofuran (THF), reagent grade
- Deionized water
- Hydrochloric acid (HCl), 1 M solution
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Round-bottom flask, magnetic stirrer, reflux condenser

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve **methyl 1-azaspiro[5.5]undecane-3-carboxylate** (1.0 eq) in a mixture of THF and water (e.g., a 3:1 to 2:1 v/v ratio).
- Addition of Base: Add lithium hydroxide monohydrate (2.0-3.0 eq) to the stirred solution at room temperature. Using an excess of base helps to ensure the reaction goes to completion. [17]3. Reaction: Stir the mixture at room temperature or gently heat to 40-50°C. The spirocyclic structure might require mild heating to increase the reaction rate.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS. A typical mobile phase for TLC would be dichloromethane/methanol (e.g., 9:1). The product carboxylic acid should have a lower Rf value than the starting ester. The reaction is complete when the starting material spot is no longer visible.
- Workup - Quench & Neutralization: Once complete, cool the reaction mixture to room temperature. Carefully add 1 M HCl solution to quench the excess base and acidify the mixture to a pH of ~3-4. This step is critical to protonate the carboxylate salt and make the product extractable into an organic solvent. [3][5]6. Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x volume of the reaction mixture).

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- Washing & Drying: Combine the organic layers and wash with brine to remove residual water. Dry the organic layer over anhydrous $MgSO_4$ or Na_2SO_4.
- Isolation: Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude 1-azaspiro[5.5]undecane-3-carboxylic acid.
- Purification: If necessary, purify the product by recrystallization or column chromatography.

Protocol 3.2: Acid-Catalyzed Hydrolysis

This protocol uses a strong mineral acid and requires heat to drive the reversible reaction. [19] [20] Materials:

- **Methyl 1-azaspiro[5.5]undecane-3-carboxylate**
- Sulfuric acid (H_2SO_4) or Hydrochloric acid (HCl), concentrated
- Dioxane or Acetic Acid (as a co-solvent)
- Deionized water
- Sodium bicarbonate ($NaHCO_3$), saturated solution
- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask, magnetic stirrer, reflux condenser

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve the methyl ester (1.0 eq) in a suitable co-solvent like dioxane or acetic acid. Add a large excess of water (e.g., 10-20 eq).
- Addition of Acid: Carefully add concentrated H_2SO_4 or HCl (0.2-0.5 eq) as the catalyst.
- Reaction: Heat the mixture to reflux (typically 80-100°C) with vigorous stirring.

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- Monitoring: Monitor the reaction by TLC or LC-MS. The reaction may take several hours to reach equilibrium. Completion is marked by the stabilization of the ratio of starting material to product.
- Workup - Neutralization: Cool the reaction mixture to room temperature. Slowly and carefully add saturated $NaHCO_3$ solution to neutralize the acid catalyst and any remaining acid product until the pH is ~7-8.
- Extraction: Extract the product with ethyl acetate (3 x volume). The basic aqueous layer will retain the carboxylate, while the organic layer will contain any unreacted ester.
- Acidification & Re-extraction: Acidify the aqueous layer with 1 M HCl to a pH of ~3-4. Re-extract the acidified aqueous layer with ethyl acetate (3 x volume) to recover the carboxylic acid product.
- Washing & Drying: Combine the second set of organic extracts, wash with brine, and dry over anhydrous $MgSO_4$.
- Isolation: Filter and concentrate under reduced pressure to yield the crude product.
- Purification: Purify as needed.

Protocol 3.3: Lipase-Catalyzed Hydrolysis

This protocol provides a mild, selective method using a commercially available lipase. [11][13]Optimization may be required depending on the specific enzyme used.

Materials:

- **Methyl 1-azaspiro[5.5]undecane-3-carboxylate**
- Immobilized Lipase (e.g., Candida antarctica Lipase B (CALB) or Candida rugosa Lipase (CRL))
- Phosphate buffer (e.g., 0.1 M, pH 7.4)
- Dimethyl sulfoxide (DMSO) or tert-butanol (as a co-solvent)

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- Ethyl acetate (EtOAc)
- Hydrochloric acid (HCl), 1 M solution
- Reaction vessel (e.g., flask or vial), orbital shaker or magnetic stirrer

Procedure:

- Reaction Setup: In a reaction vessel, prepare a solution of the methyl ester (1.0 eq) in a mixture of phosphate buffer and a water-miscible co-solvent like DMSO (e.g., 10-20% v/v). The co-solvent aids in substrate solubility. [11]2. Addition of Enzyme: Add the lipase (typically 10-50% by weight of the substrate). Immobilized enzymes are preferred as they can be easily recovered by filtration.
- Reaction: Incubate the mixture at the optimal temperature for the enzyme (e.g., 30-40°C) with gentle agitation (e.g., on an orbital shaker).
- Monitoring: Monitor the reaction by taking small aliquots, filtering out the enzyme, and analyzing by LC-MS or TLC. The pH of the reaction may decrease as the carboxylic acid is formed; a pH-stat titrator can be used to maintain constant pH by adding a dilute base, and the consumption of base provides a direct measure of reaction progress. [12]5. Workup - Enzyme Removal: Once the reaction has reached the desired conversion, remove the immobilized enzyme by filtration. The enzyme can often be washed and reused.
- Product Isolation: Transfer the filtrate to a separatory funnel. Acidify the solution to pH ~3-4 with 1 M HCl.
- Extraction: Extract the product with ethyl acetate (3 x volume).
- Washing & Drying: Wash the combined organic layers with brine and dry over anhydrous $MgSO_4$.
- Isolation: Filter and concentrate under reduced pressure to obtain the crude carboxylic acid.
- Purification: Purify as needed.

References

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- Bugg, T. D. H., Lewin, A. M., & Catlin, E. R. (n.d.). Regiospecific Ester Hydrolysis by Orange Peel Esterase - An Undergraduate Experiment. Science.gov. Retrieved from [Link]
- Monash University. (2025, February 17). Enzymatic hydrolysis of methyl esters catalyzed by free liquid lipases for the production of fatty acids. Monash University Research Repository. Retrieved from [Link]
- Divakaran, R. (n.d.). Mechanisms of Ester hydrolysis. Science discussions. Retrieved from [https://www.researchgate.net/publication/2 Divakaran, R. Mechanisms of Ester hydrolysis] ([Link] Divakaran, R. Mechanisms of Ester hydrolysis)
- ResearchGate. (2025, August 6). Enzymatic Production of Fatty Acid Methyl Esters by Hydrolysis of Acid Oil Followed by Esterification. Retrieved from [Link]
- Bera, S., et al. (2005). AN ENANTIOSELECTIVE SYNTHESIS OF 1-AZASPIRO[5.5]-UNDECANE RING SYSTEM OF HISTRIONICOTOXIN ALKALOIDS FROM D(+)-GLUCOSE. HETEROCYCLES, 65(12), 2903. Retrieved from [Link]
- SciELO. (2018, October 15). PRODUCTION OF METHYL ESTERS BY ENZYMATIC HYDROESTERIFICATION OF CHICKEN FAT INDUSTRIAL RESIDUE. Retrieved from [Link]
- Charton, M. (1975). Steric effects. I. Esterification and acid-catalyzed hydrolysis of esters. Journal of the American Chemical Society, 97(6), 1552–1556. Retrieved from [Link]
- RSC Publishing. (2023, September 6). A green and efficient two-step enzymatic esterification-hydrolysis method for enrichment of c9,t11-CLA isomer based on a three-liquid-phase system. Retrieved from [Link]
- J&K Scientific LLC. (2021, February 8). Ester Hydrolysis. Retrieved from [Link]
- Chemistry Steps. (2020, February 22). Ester Hydrolysis: Acid and Base-Catalyzed Mechanism. Retrieved from [Link]
- Theodorou, V., et al. (2018). Mild alkaline hydrolysis of hindered esters in non-aqueous solution. Arkivoc, 2018(7), 1-12. Retrieved from [Link]

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- Journal of the Iranian Chemical Society. (n.d.). Stereoselective synthesis of diazaspiro[5.5]undecane derivatives via base promoted [5+1] double Michael addition of N,N. Retrieved from [Link]
- Bera, S. (2005). An Enantioselective Synthesis of 1-Azaspiro[5.5]undecane Ring System of Histrionicotoxin Alkaloids from D(+)-Glucose. HETEROCYCLES. Retrieved from [Link]
- Unknown. (n.d.). Saponification of Esters. Retrieved from [Link]
- Master Organic Chemistry. (2022, October 27). Basic Hydrolysis of Esters – Saponification. Retrieved from [Link]
- OperaChem. (2024, April 27). Saponification-Typical procedures. Retrieved from [Link]
- Molecules. (2019, November 23). Lipase-Catalyzed Chemoselective Ester Hydrolysis of Biomimetically Coupled Aryls for the Synthesis of Unsymmetric Biphenyl Esters. Retrieved from [Link]
- Thieme. (n.d.). Synthesis. Retrieved from [Link]
- Google Patents. (n.d.). US20210179567A1 - Synthesis of 1,4-diazaspiro[5.5]undecan-3-one.
- Organic Chemistry Tutor. (n.d.). Saponification Reaction of Esters. Retrieved from [Link]
- Science of Synthesis. (n.d.). Hydrolysis and Transacylation: Esterases, Lipases, Phosphatases, and Phosphoryl Transferases. Retrieved from [Link]
- YouTube. (2025, January 11). Saponification Reaction of Esters. Retrieved from [Link]
- PubMed. (2019, November 23). Lipase-Catalyzed Chemoselective Ester Hydrolysis of Biomimetically Coupled Aryls for the Synthesis of Unsymmetric Biphenyl Esters. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Methyl Esters. Retrieved from [Link]
- ResearchGate. (2025, August 10). (PDF) Acid-Catalyzed Carboxylic Acid Esterification and Ester Hydrolysis Mechanism: Acylium Ion as a Sharing Active Intermediate via a

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Spontaneous Trimolecular Reaction Based on Density Functional Theory Calculation and Supported by Electrospray Ionization- Mass Spectrometry. Retrieved from [Link]

- MDPI. (2024, March 27). Latest Trends in Lipase-Catalyzed Synthesis of Ester Carbohydrate Surfactants: From Key Parameters to Opportunities and Future Development. Retrieved from [Link]
- PubMed. (2015, November 11). Acid-catalyzed carboxylic acid esterification and ester hydrolysis mechanism: acylium ion as a sharing active intermediate via a spontaneous trimolecular reaction based on density functional theory calculation and supported by electrospray ionization-mass spectrometry. Retrieved from [Link]
- Perlego. (n.d.). Acid Catalysed Hydrolysis of Ester | Overview & Research Examples. Retrieved from [Link]
- TRACE: Tennessee Research and Creative Exchange. (n.d.). Synthesis of lipase-catalyzed saccharide-fatty acid esters using a packed bed bioreactor system with. Retrieved from [Link]
- Chemguide. (n.d.). hydrolysis of esters. Retrieved from [Link]
- Unknown. (2018, February 19). HYDROLYSIS REACTIONS. Retrieved from [Link]
- Chemistry LibreTexts. (2025, March 18). 5.4: Hydrolysis Reactions. Retrieved from [Link]
- PubChem. (n.d.). CID 168318420 | C20H38N2. Retrieved from [Link]
- Portal AmeliCA. (n.d.). Hydrolysis of esters and dialkyl malonates mediated by t-BuNH2/LiBr/alcohol/H2O. Retrieved from [Link]
- Google Patents. (n.d.). US4185027A - Hydrolysis of methyl esters.
- Journal of American Science. (2010, July 7). Structural Effect on the Base-Catalyzed Hydrolysis of (E) Methyl 3-Carboxy-4-Aryl-3-Butenoate Hemiesters, and the Isomeric (E) 3. Retrieved from [Link]

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Sources

- 1. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 2. An Enantioselective Synthesis of 1-Azaspiro[5.5]undecane Ring System of Histrionicotoxin Alkaloids from D(+)-Glucose [chooser.crossref.org]
- 3. jk-sci.com [jk-sci.com]
- 4. science-blogs.ucoz.com [science-blogs.ucoz.com]
- 5. chemguide.co.uk [chemguide.co.uk]
- 6. Ester Hydrolysis: Acid and Base-Catalyzed Mechanism - Chemistry Steps [chemistrysteps.com]
- 7. masterorganicchemistry.com [masterorganicchemistry.com]
- 8. arkat-usa.org [arkat-usa.org]
- 9. organicchemistrytutor.com [organicchemistrytutor.com]
- 10. repository.uobaghdad.edu.iq [repository.uobaghdad.edu.iq]
- 11. Lipase-Catalyzed Chemoselective Ester Hydrolysis of Biomimetically Coupled Aryls for the Synthesis of Unsymmetric Biphenyl Esters - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Thieme E-Books & E-Journals [thieme-connect.de]
- 13. Lipase-Catalyzed Chemoselective Ester Hydrolysis of Biomimetically Coupled Aryls for the Synthesis of Unsymmetric Biphenyl Esters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. methyl ester hydrolysis: Topics by Science.gov [science.gov]
- 15. mdpi.com [mdpi.com]
- 16. pubs.acs.org [pubs.acs.org]
- 17. Saponification-Typical procedures - operachem [operachem.com]
- 18. esisresearch.org [esisresearch.org]
- 19. chem.libretexts.org [chem.libretexts.org]

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- 20. perlego.com [perlego.com]
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